

# In-Depth Technical Guide: Safety Profile of N,N'-bis-(propargyl-PEG4)-Cy5

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## Compound of Interest

Compound Name: *N,N'-bis-(propargyl-PEG4)-Cy5*

Cat. No.: B15541588

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data available for **N,N'-bis-(propargyl-PEG4)-Cy5**, a fluorescent dye commonly utilized in click chemistry applications. The information is compiled from available Safety Data Sheets (SDS) and product information from suppliers. This document is intended to inform researchers and laboratory personnel on the safe handling, storage, and disposal of this compound.

## Chemical Identification and Properties

**N,N'-bis-(propargyl-PEG4)-Cy5** is a cyanine dye derivative containing two terminal alkyne groups, making it a valuable tool for bioconjugation via copper-catalyzed azide-alkyne cycloaddition (click chemistry). Its fluorescent properties are utilized for labeling and imaging biomolecules.

Table 1: Chemical and Physical Properties

Property	Value	Source
CAS Number	2107273-08-3	BroadPharm, Alfa Chemistry[1]
Molecular Formula	C47H63ClN2O8	DC Chemicals, BroadPharm[2]
Molecular Weight	819.48 g/mol	DC Chemicals[2]
Appearance	Solid	DC Chemicals[3]
Solubility	Soluble in DMSO, DMF, DCM. Low solubility in water.	BroadPharm
Excitation Maximum	649 nm	BroadPharm
Emission Maximum	667 nm	BroadPharm
Storage Temperature	-20°C	BroadPharm
Odor	No data available	DC Chemicals[3]
Melting/Freezing Point	No data available	DC Chemicals[3]
Boiling Point/Range	No data available	DC Chemicals[3]
Flash Point	No data available	DC Chemicals[3]

## Hazard Identification and Classification

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **N,N'-bis-(propargyl-PEG4)-Cy5** is classified with the following hazards:

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	DC Chemicals[2]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life	DC Chemicals[2]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects	DC Chemicals[2]

#### Hazard Statements:

- H302: Harmful if swallowed.[2]
- H410: Very toxic to aquatic life with long lasting effects.[2]

#### Precautionary Statements:

- P264: Wash skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.[2]
- P273: Avoid release to the environment.[2]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
- P330: Rinse mouth.[2]
- P391: Collect spillage.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

## Experimental Protocols and Handling

Detailed experimental protocols for the generation of the safety data are not publicly available. The following procedures are based on the precautionary statements and general laboratory

best practices for handling fluorescent dyes and potentially hazardous chemicals.

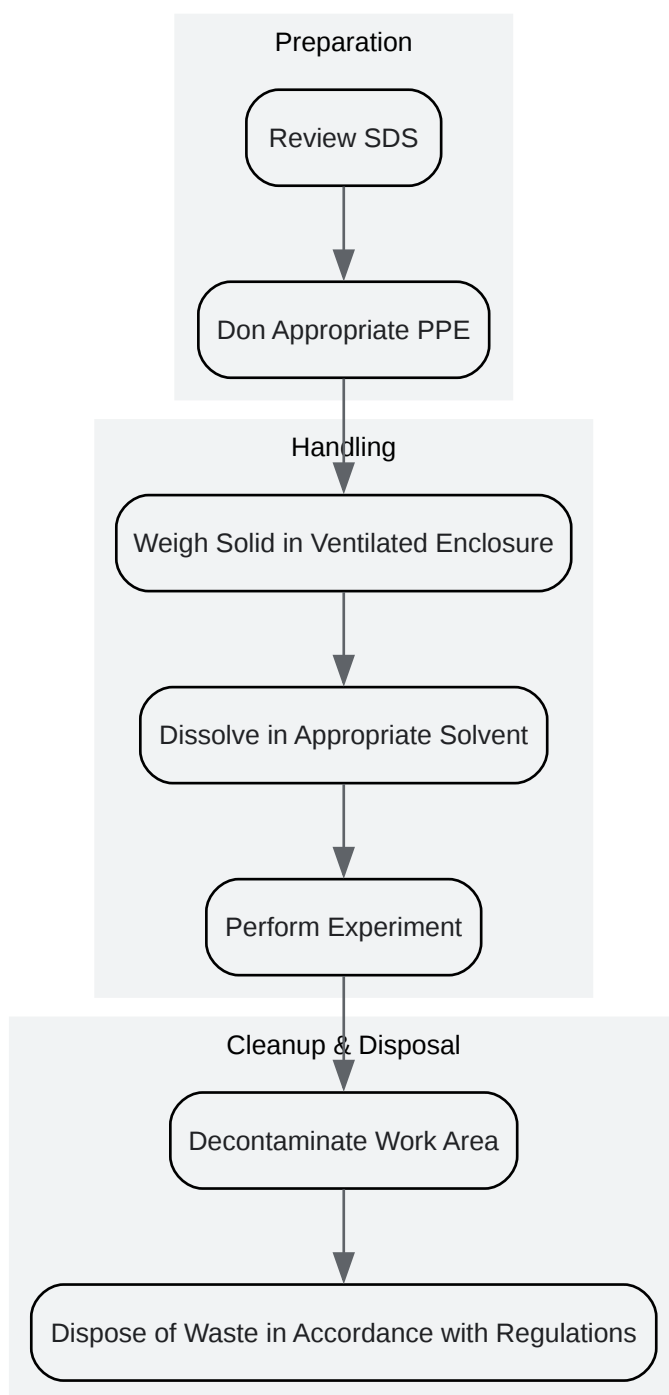
## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A laboratory coat, long pants, and closed-toe shoes.

## Safe Handling Workflow

The following workflow outlines the key steps for the safe handling of **N,N'-bis-(propargyl-PEG4)-Cy5** in a laboratory setting.



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**Caption:** Safe handling workflow for **N,N'-bis-(propargyl-PEG4)-Cy5**.

## First Aid Measures

In case of exposure, follow these first aid measures:

- If Swallowed: Call a poison center or doctor/physician if you feel unwell. Rinse mouth.[2]
- Eye Contact: Remove contact lenses if present and easy to do. Continue rinsing. Flush eyes immediately with large amounts of water. Seek medical attention.[2]
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[2]

## Toxicological Information

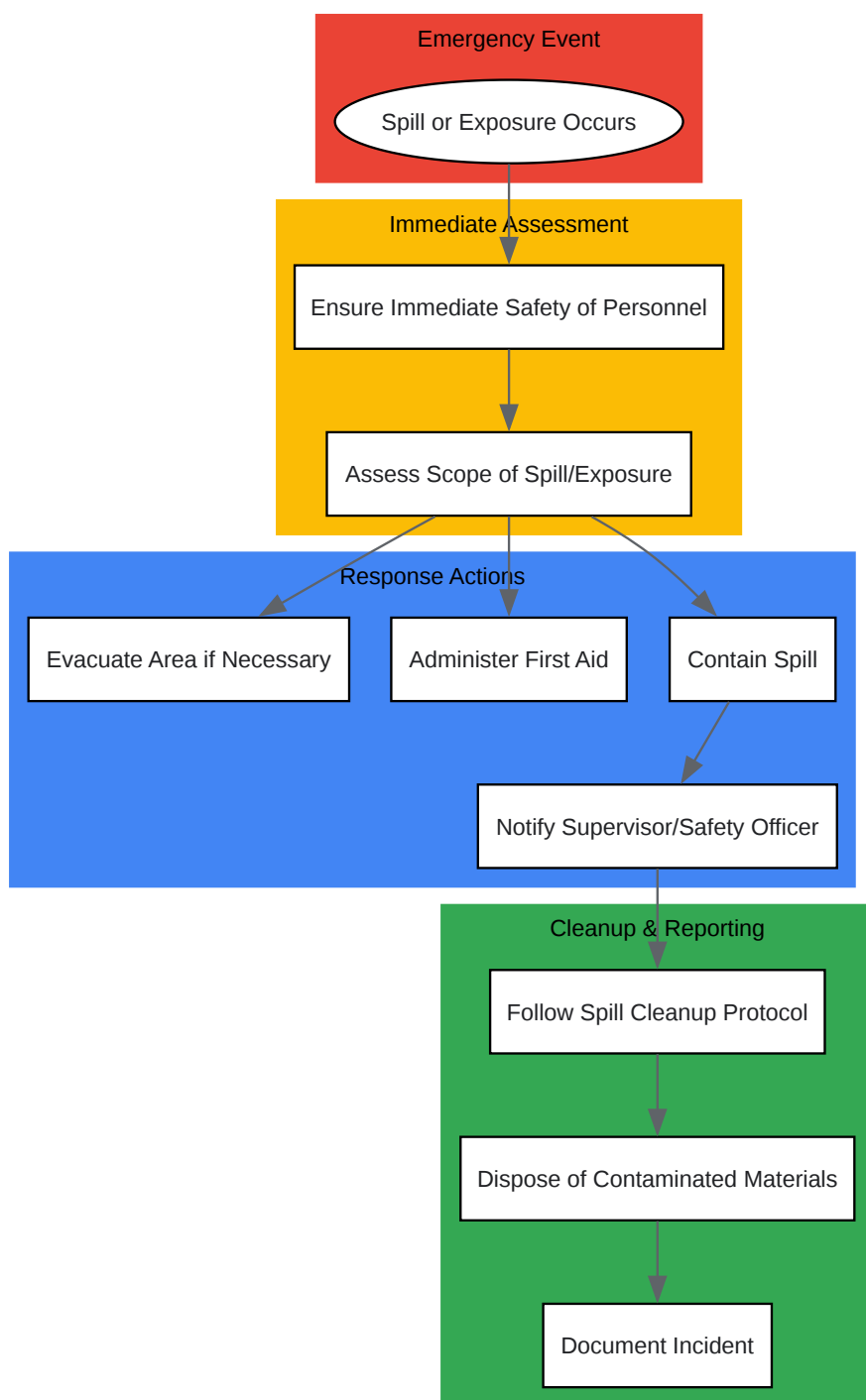
Quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **N,N'-bis-(propargyl-PEG4)-Cy5** are not available in the reviewed safety data sheets. The primary known toxicological effect is being harmful if swallowed.

## Ecological Information

This compound is classified as very toxic to aquatic life with long-lasting effects.[2] Therefore, it is crucial to prevent its release into the environment. All spills should be contained and collected, and waste must be disposed of as hazardous waste.

## Logical Workflow for Emergency Response

In the event of an accidental spill or exposure, a clear and logical response is necessary to mitigate risks.



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**Caption:** Logical workflow for emergency response to a spill or exposure.

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## References

- 1. N,N'-bis-(propargyl-PEG4)-Cy5, 2107273-08-3 | BroadPharm [broadpharm.com]
- 2. assets.greenbook.net [assets.greenbook.net]
- 3. N,N'-bis-(propargyl-PEG4)-Cy5|MSDS [dcchemicals.com]
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